

An In-depth Technical Guide on 3-Methylbenzo[b]thiophene-2-carboxaldehyde

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Compound of Interest

Compound Name: 3-Methylbenzo[b]thiophene-2-carboxaldehyde

Cat. No.: B122132

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This guide provides a detailed overview of the fundamental physicochemical properties of **3-Methylbenzo[b]thiophene-2-carboxaldehyde**, a significant heterocyclic aldehyde in synthetic chemistry. Due to a lack of extensive public data on specific biological signaling pathways or detailed experimental protocols involving this compound, this document focuses on its chemical identity and characteristics.

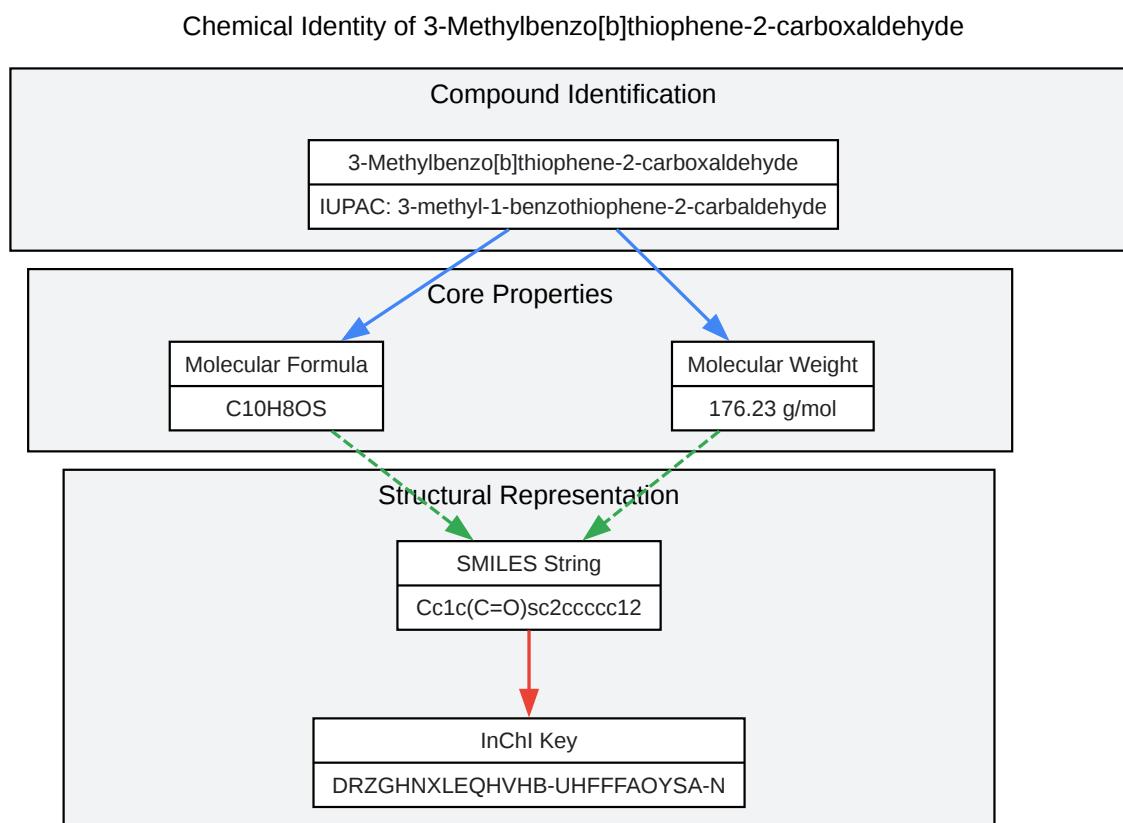
Physicochemical Data Summary

The following table summarizes the key quantitative data for **3-Methylbenzo[b]thiophene-2-carboxaldehyde**.

Parameter	Value	Citations
Molecular Formula	C10H8OS	[1] [2] [3] [4] [5]
Molecular Weight	176.23 g/mol	[2] [3] [4]
Alternate Molecular Weight	176.24 g/mol	[1]
CAS Number	22053-74-3	[1] [2] [3] [4]
Melting Point	88-90 °C	[1]
Alternate Melting Point	87-91 °C	[2]

Chemical Structure and Identification

The identity of **3-Methylbenzo[b]thiophene-2-carboxaldehyde** is established through its unique molecular structure, from which its formula and weight are derived. The following diagram illustrates the relationship between its nomenclature and fundamental properties.



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Caption: Logical relationship of chemical identifiers for **3-Methylbenzo[b]thiophene-2-carboxaldehyde**.

Experimental Protocols

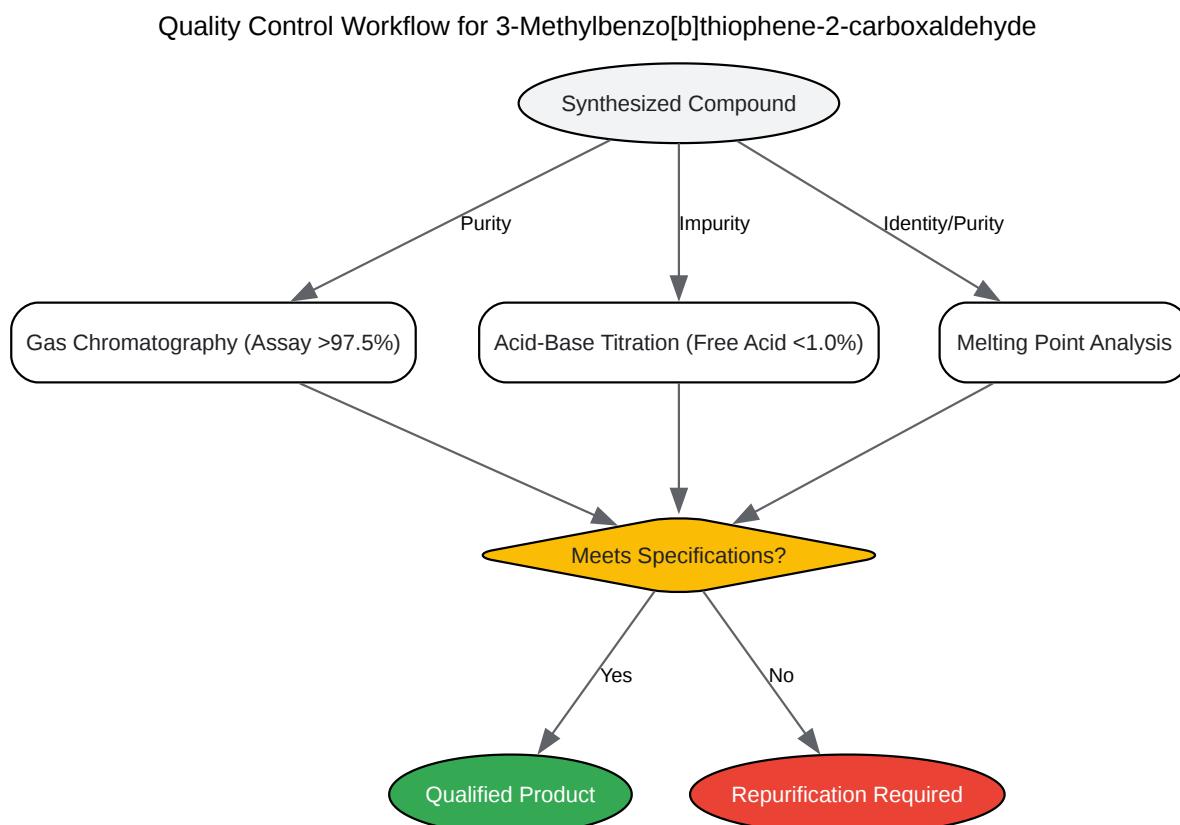
Detailed experimental protocols for the synthesis and purification of **3-Methylbenzo[b]thiophene-2-carboxaldehyde** are proprietary to chemical suppliers and are

not extensively detailed in publicly available literature. However, standard analytical methods are employed to verify its purity.

Purity Assessment:

- Gas Chromatography (GC): Used to determine the assay, with a typical specification of >97.5%.[\[5\]](#)
- Titration: To quantify acidic impurities, with a common limit of <1.0% free acid.[\[5\]](#)
- Melting Point Analysis: A sharp melting point range, such as 85-89 °C, indicates high purity.[\[5\]](#)

The workflow for quality control is outlined in the diagram below.



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Caption: A typical quality control workflow for chemical compound verification.

Note on Biological Activity: As of the date of this document, there is no significant body of publicly accessible research detailing the specific signaling pathways or established biological activities of **3-Methylbenzo[b]thiophene-2-carboxaldehyde**. Its primary utility appears to be as a building block in organic synthesis. Researchers interested in the potential bioactivity of this compound would need to conduct initial screening assays.

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